

An In-depth Technical Guide to the Safe Handling of 3-Iodobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Iodobenzoic acid

Cat. No.: B028765

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This guide provides comprehensive safety data and handling precautions for **3-Iodobenzoic acid**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets to ensure a thorough understanding of the substance's hazards and the necessary safety measures.

Chemical Identification and Properties

3-Iodobenzoic acid (CAS No: 618-51-9) is an aromatic carboxylic acid.^[1] It presents as a white to beige powder.^[1] While it is soluble in alcohol and ether, it is insoluble in water.^[1]

Table 1: Physical and Chemical Properties of **3-Iodobenzoic Acid**

Property	Value	Source
Molecular Formula	C7H5IO2	^[2]
Molecular Weight	248.02 g/mol	^[2]
Melting Point	185-187 °C	^[3]
CAS Number	618-51-9	^[4] ^[5]
EC Number	210-555-2	^[5]

Hazard Identification and GHS Classification

3-Iodobenzoic acid is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[4] The primary hazards are skin, eye, and respiratory irritation.[1][4]

Table 2: GHS Classification for **3-Iodobenzoic Acid**

Hazard Class	Hazard Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)

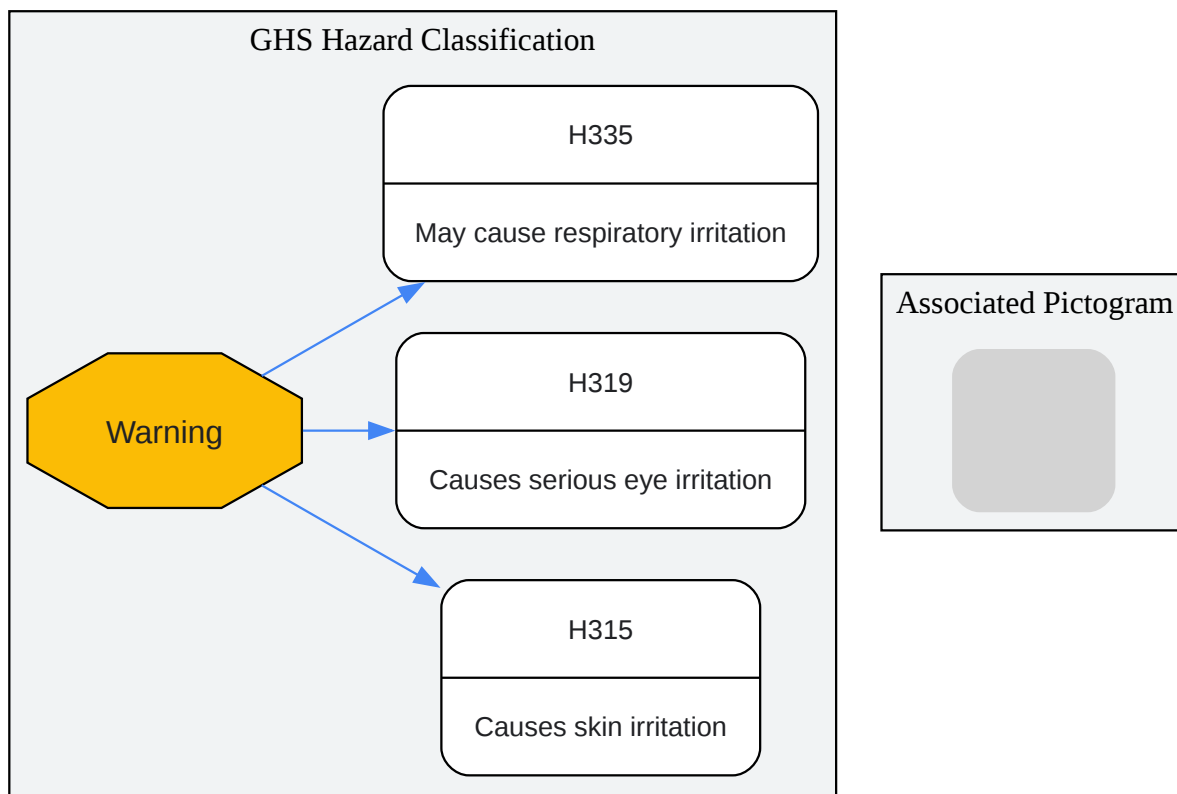
Source:[1][4]

The signal word associated with these hazards is "Warning".[2][4]

Table 3: Hazard Statements (H-Statements)

Code	Statement
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Source:[1][2][4][5][6]



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Caption: GHS hazard classification for **3-Iodobenzoic acid**.

Precautionary Measures and Safe Handling

Strict adherence to precautionary measures is crucial when handling **3-Iodobenzoic acid** to minimize exposure and ensure a safe working environment.

Table 4: Precautionary Statements (P-Statements)

Code	Prevention	Response	Storage	Disposal
P261	Avoid breathing dust/fume/gas/mist/vapours/spray. [5]	P302+P352: IF ON SKIN: Wash with plenty of water.[7]	P403+P233: Store in a well-ventilated place. Keep container tightly closed.	P501: Dispose of contents/container to an approved waste disposal plant.
P264	Wash skin thoroughly after handling.[4][7]	P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5]	P405: Store locked up.[5]	
P271	Use only outdoors or in a well-ventilated area.[4]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [5]		
P280	Wear protective gloves/protective clothing/eye protection/face protection.[4][7]	P312: Call a POISON CENTER or doctor/physician if you feel unwell. [7]		
		P332+P313: If skin irritation occurs: Get medical advice/attention. [7]		

P337+P313: If
eye irritation
persists: Get
medical
advice/attention.
[\[7\]](#)

P362+P364:
Take off
contaminated
clothing and
wash it before
reuse.[\[7\]](#)

Ensure adequate ventilation in the handling area.[\[4\]](#) Facilities should be equipped with an eyewash station and a safety shower in close proximity to the workstation.[\[4\]](#)

- Eye/Face Protection: Wear tightly fitting safety goggles.[\[6\]](#)
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[\[4\]](#)
- Respiratory Protection: Use a NIOSH/MSHA approved respirator if dust is generated.[\[8\]](#)

First-Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Table 5: First-Aid Procedures for **3-Iodobenzoic Acid** Exposure

Exposure Route	First-Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[6][8]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation persists, seek medical attention.[4][6]
Eye Contact	Rinse cautiously with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.[4][6]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[6]

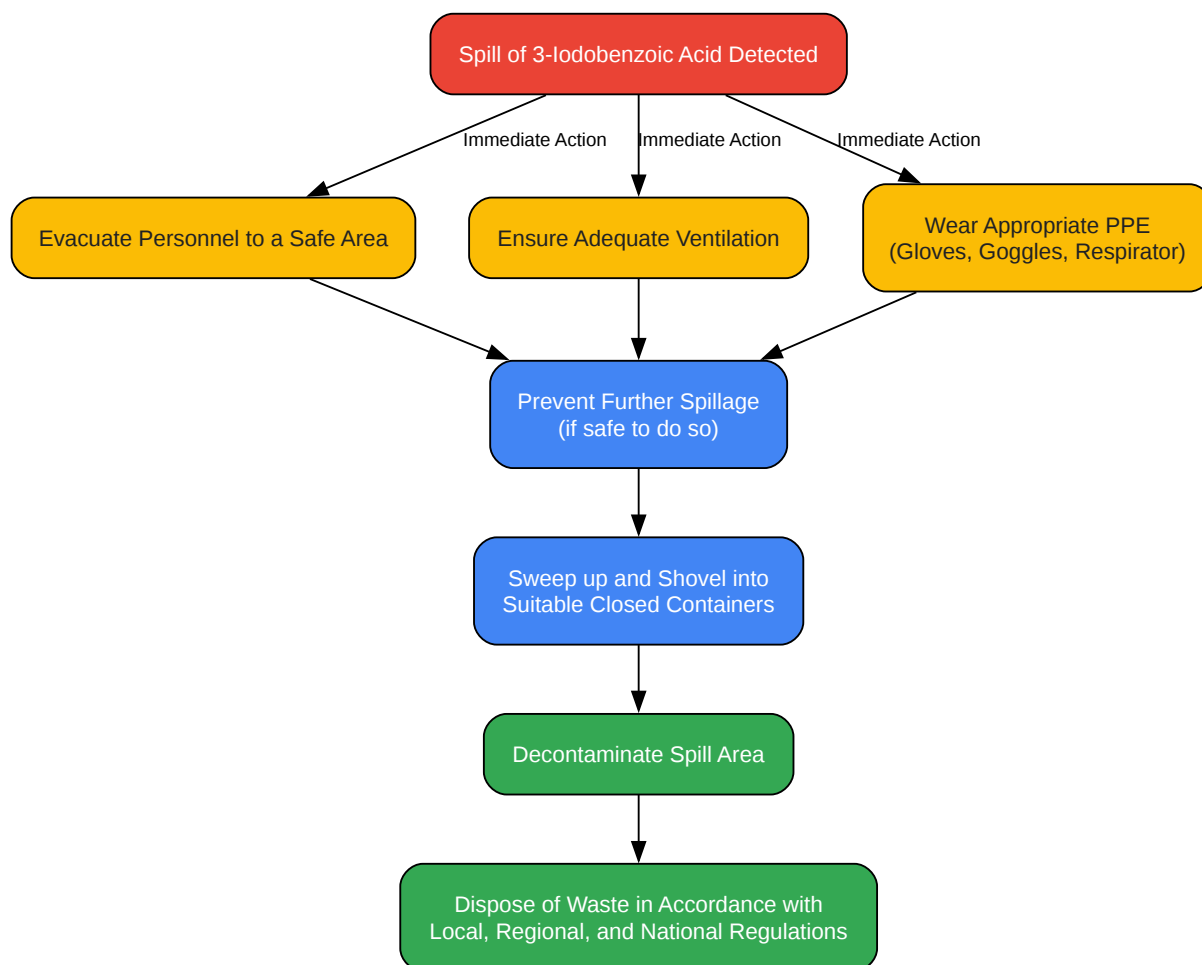
Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper containment.

Avoid dust formation and contact with the substance.[6] Use personal protective equipment, including gloves and safety goggles.[6] Ensure adequate ventilation and evacuate personnel to safe areas.[6]

Prevent further leakage or spillage if it is safe to do so.[6] Do not let the chemical enter drains, as it should not be released into the environment.[4][6]

Sweep up the spilled material and shovel it into a suitable, closed container for disposal.[4]



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Caption: Workflow for handling a **3-Iodobenzoic acid** spill.

Storage and Stability

Store the container tightly closed in a dry, cool, and well-ventilated place.[6] It is sensitive to light.[1] Incompatible materials include strong oxidizing agents.[4]

Toxicological Information

While comprehensive toxicological data for **3-Iodobenzoic acid** is not widely available, the primary known effects are irritation to the skin, eyes, and respiratory system.[1][4] The toxicological properties have not been fully investigated.[4]

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[4] Disposal must be in accordance with local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[4] Do not empty into drains.[4]

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 3-Iodobenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b028765#3-iodobenzoic-acid-safety-data-sheet-and-handling-precautions]

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